

An In-depth Technical Guide to 1-methyloisoquinolin-4-amine

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Compound of Interest

Compound Name: 4-Amino-1-methyloisoquinoline

CAS No.: 104704-41-8

Cat. No.: B188570

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The isoquinoline scaffold is a prominent heterocyclic motif found in a vast array of natural products and synthetic compounds exhibiting significant biological activities. Within this class of molecules, 1-methyloisoquinolin-4-amine represents a synthetically accessible derivative with potential for exploration in medicinal chemistry and drug discovery. The strategic placement of a methyl group at the 1-position and an amino group at the 4-position can significantly influence the molecule's physicochemical properties, reactivity, and biological target interactions. This guide provides a comprehensive overview of 1-methyloisoquinolin-4-amine, including its nomenclature, predicted properties, a plausible synthetic route, and its potential applications in the field of drug development.

IUPAC Nomenclature and Structural Elucidation

The formal IUPAC name for the compound with a methyl group at the first position and an amino group at the fourth position of an isoquinoline ring is 1-methyloisoquinolin-4-amine.

The structure of isoquinoline is a bicyclic aromatic system where a benzene ring is fused to a pyridine ring. The numbering of the isoquinoline ring system commences from the carbon atom adjacent to the nitrogen in the pyridine ring and proceeds around the carbocyclic ring.

Below is a diagram illustrating the numbering of the isoquinoline core and the structure of 1-methylisoquinolin-4-amine.

Figure 1. Numbering of the isoquinoline ring system and the chemical structure of 1-methylisoquinolin-4-amine.

Physicochemical Properties (Predicted)

Due to the absence of experimental data for 1-methylisoquinolin-4-amine in publicly available databases, its physicochemical properties have been predicted based on the known properties of the parent compounds, 1-methylisoquinoline^[1] and 4-aminoisoquinoline.

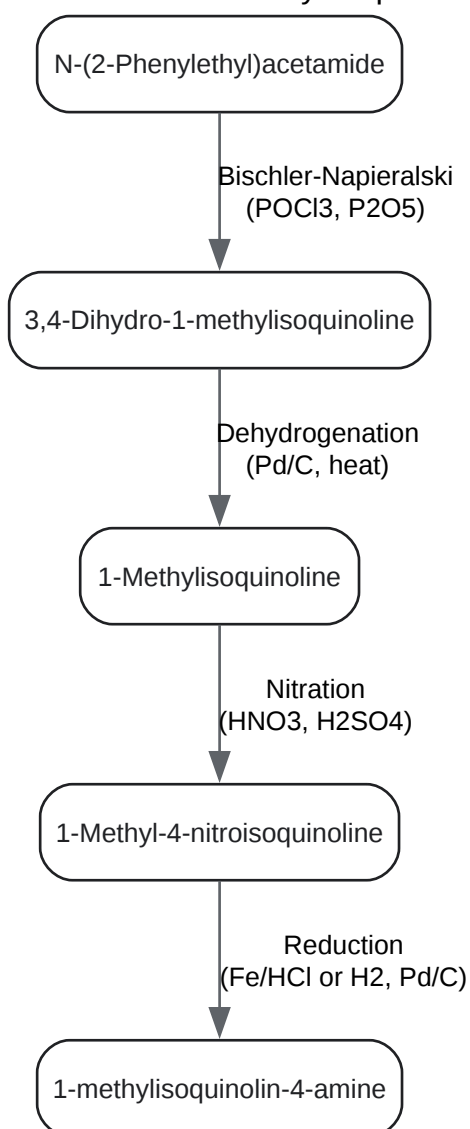
Property	Predicted Value	Rationale
Molecular Formula	C10H10N2	Based on the chemical structure.
Molecular Weight	158.20 g/mol	Calculated from the molecular formula.
Appearance	Likely a solid at room temperature	4-Aminoisoquinoline is a solid.
Melting Point	Expected to be higher than 1-methylisoquinoline (liquid at room temperature) and potentially in the range of related aminoisoquinolines.	Introduction of the polar amino group and potential for hydrogen bonding will increase the melting point compared to 1-methylisoquinoline.
Boiling Point	Significantly higher than 1-methylisoquinoline (242 °C)	The amino group will increase intermolecular forces, raising the boiling point.
Solubility	Likely soluble in organic solvents like ethanol, methanol, and DMSO. Potentially slightly soluble in water, with solubility increasing in acidic conditions due to the basicity of the amino group and the ring nitrogen.	Based on the general solubility of similar aromatic amines and heterocyclic compounds.
pKa	The ring nitrogen is expected to have a pKa around 5-6, similar to isoquinoline. The exocyclic amino group will have a lower pKa than typical aliphatic amines due to the electron-withdrawing nature of the aromatic ring.	Based on the pKa of isoquinoline and aniline derivatives.

Synthesis of 1-methylisoquinolin-4-amine

A plausible synthetic route to 1-methylisoquinolin-4-amine can be designed based on established methodologies for the synthesis of substituted isoquinolines. A common and effective method is the Bischler-Napieralski reaction, followed by dehydrogenation and subsequent functional group manipulations.

Synthetic Workflow

Synthetic Workflow for 1-methylisoquinolin-4-amine



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Figure 2. Proposed synthetic workflow for 1-methylisoquinolin-4-amine.

Step-by-Step Experimental Protocol

Step 1: Synthesis of N-(2-Phenylethyl)acetamide

- To a solution of 2-phenylethylamine (1.0 eq) in a suitable solvent such as dichloromethane or tetrahydrofuran, add triethylamine (1.2 eq).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add acetyl chloride (1.1 eq) dropwise to the cooled solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield N-(2-phenylethyl)acetamide.

Step 2: Bischler-Napieralski Cyclization to 3,4-Dihydro-1-methylisoquinoline

- In a round-bottom flask, place N-(2-phenylethyl)acetamide (1.0 eq).
- Add a dehydrating agent such as phosphorus pentoxide (P_2O_5 , 2.0 eq) or phosphorus oxychloride ($POCl_3$, 3.0 eq) in a suitable solvent like toluene or acetonitrile.
- Heat the mixture to reflux for 4-6 hours.
- Monitor the reaction by TLC.
- After completion, cool the reaction mixture and carefully quench by pouring it onto ice.
- Basify the aqueous solution with a strong base (e.g., NaOH) to a pH of >10.
- Extract the product with an organic solvent, dry the combined organic layers, and concentrate to give crude 3,4-dihydro-1-methylisoquinoline.

Step 3: Dehydrogenation to 1-Methylisoquinoline

- Dissolve the crude 3,4-dihydro-1-methylisoquinoline in a high-boiling solvent such as xylene or decalin.
- Add 10% palladium on carbon (Pd/C) catalyst (5-10 mol%).
- Heat the mixture to reflux for 12-24 hours.
- Monitor the reaction by TLC or GC-MS.
- After completion, cool the reaction, filter off the catalyst through a pad of Celite, and wash with the solvent.
- Concentrate the filtrate under reduced pressure to obtain 1-methylisoquinoline.^[1]

Step 4: Nitration of 1-Methylisoquinoline

- To a mixture of concentrated sulfuric acid and fuming nitric acid at 0 °C, slowly add 1-methylisoquinoline.
- The regioselectivity of nitration can be influenced by the reaction conditions. Nitration of isoquinoline itself can yield a mixture of 5-nitro and 8-nitroisoquinoline. The presence of the methyl group at the 1-position may direct nitration to the 4-position, although this would need experimental verification.
- Stir the reaction at a controlled temperature (e.g., 0-10 °C) for a specified time.
- Carefully pour the reaction mixture onto ice and neutralize with a base to precipitate the product.
- Filter, wash with water, and dry the crude 1-methyl-4-nitroisoquinoline.

Step 5: Reduction of the Nitro Group to 1-methylisoquinolin-4-amine

- Suspend the crude 1-methyl-4-nitroisoquinoline in a mixture of ethanol and water.
- Add iron powder (excess) and a catalytic amount of hydrochloric acid.

- Heat the mixture to reflux for 2-4 hours.
- Monitor the disappearance of the starting material by TLC.
- Upon completion, cool the reaction, filter through Celite to remove the iron salts, and wash with ethanol.
- Concentrate the filtrate, and then basify the residue with an aqueous base.
- Extract the product with an organic solvent, dry the organic layer, and concentrate to yield 1-methylisoquinolin-4-amine.
- Purification can be achieved by column chromatography or recrystallization.

Reactivity and Potential Biological Applications

The chemical reactivity of 1-methylisoquinolin-4-amine is dictated by the interplay of its constituent functional groups.

- **The Amino Group:** The primary amino group at the 4-position is a nucleophilic center and can undergo various reactions such as acylation, alkylation, and diazotization. This allows for the synthesis of a wide range of derivatives with potentially diverse biological activities.
- **The Isoquinoline Ring:** The isoquinoline ring system can undergo electrophilic aromatic substitution, although the electron-donating amino group will activate the ring towards substitution, while the pyridine nitrogen will have a deactivating effect. The position of substitution will be influenced by both the amino and methyl groups.
- **The Methyl Group:** The methyl group at the 1-position can be a site for oxidation or condensation reactions under specific conditions.

The 4-aminoquinoline scaffold is a well-established pharmacophore present in numerous drugs, most notably the antimalarial agent chloroquine.[2] Derivatives of 4-aminoquinoline have been investigated for a wide range of therapeutic applications, including anticancer, antiviral, and anti-inflammatory activities. The introduction of a methyl group at the 1-position of the isoquinoline core in 1-methylisoquinolin-4-amine could modulate the biological activity profile compared to its quinoline and isoquinoline analogues.

Potential areas for investigation of the biological activity of 1-methylisoquinolin-4-amine and its derivatives include:

- **Anticancer Agents:** Many substituted quinolines and isoquinolines have demonstrated cytotoxic effects against various cancer cell lines.
- **Antimalarial and Antiparasitic Agents:** The 4-aminoquinoline core is a key structural feature for antimalarial activity.
- **Kinase Inhibitors:** The planar aromatic structure of the isoquinoline ring makes it a suitable scaffold for designing inhibitors of various protein kinases, which are important targets in cancer and inflammatory diseases.

Conclusion

1-methylisoquinolin-4-amine is a structurally intriguing molecule that combines the key features of the bioactive isoquinoline and 4-aminoquinoline scaffolds. While experimental data for this specific compound is limited, its synthesis is feasible through established chemical transformations. The versatile reactivity of the amino group and the isoquinoline ring provides ample opportunities for the generation of diverse chemical libraries for biological screening. Further investigation into the synthesis and biological evaluation of 1-methylisoquinolin-4-amine and its derivatives is warranted to explore its full potential in drug discovery and development.

References

- PubChem. 1-Methylisoquinoline. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 4-Aminoisoquinoline. National Center for Biotechnology Information. [\[Link\]](#)
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